

# Technical Support Center: Liquidambar Styraciflua Balsam Extract (Einecs 299-589-7)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Einecs 299-589-7*

Cat. No.: *B15196980*

[Get Quote](#)

An Introductory Guide for Researchers and Drug Development Professionals

This technical support guide provides essential information for the safe handling and use of Liquidambar styraciflua balsam extract, also known as Storax (CAS 94891-28-8; **Einecs 299-589-7**). The information herein is compiled from publicly available safety data and regulatory assessments. Please note that detailed experimental protocols for research and drug development applications are not widely available in the public domain for this substance.

## Frequently Asked Questions (FAQs)

1. What is Liquidambar styraciflua balsam extract?

Liquidambar styraciflua balsam extract is a resinous substance obtained from the trunk of the American sweetgum tree (*Liquidambar styraciflua*)<sup>[1][2]</sup>. It is a complex mixture primarily composed of cinnamic and benzoic acids and their esters<sup>[3]</sup>. It is commonly used as a fragrance and flavoring agent in cosmetics and food products<sup>[1]</sup>.

2. What are the main components of this extract?

The primary constituents include storesin (an alcoholic resin), cinnamic acid, cinnamyl cinnamate, and phenylpropyl cinnamate. It may also contain small amounts of ethyl cinnamate, benzyl cinnamate, and traces of vanillin<sup>[3][4]</sup>.

3. What are the known safety hazards associated with this substance?

Liquidambar styraciflua balsam extract is recognized as a mild to moderate skin sensitizer[3]. It may cause an allergic skin reaction and skin irritation[5]. For use in consumer fragrance products, its concentration is typically restricted to minimize the risk of sensitization[3][6].

#### 4. How should I handle this substance in the laboratory?

Due to its sensitizing nature, appropriate personal protective equipment (PPE) should be worn. This includes gloves, eye protection, and a lab coat. Work in a well-ventilated area and avoid breathing vapors[5][7].

#### 5. What are the recommended storage conditions?

The extract should be stored in a tightly closed container in a cool, dry place, and protected from light. If stored for an extended period (e.g., more than 24 months), its quality should be re-checked before use[2].

#### 6. Are there any known incompatibilities?

Specific chemical incompatibilities are not detailed in the provided search results. However, as a general precaution, it should be kept away from strong oxidizing agents.

#### 7. In what forms is this substance typically available?

It is commercially available as a resinoid, absolute, or essential oil[1][3]. Physically, it is often a clear, viscous liquid with a pale yellow to yellow color[2].

#### 8. Where can I find detailed experimental protocols for this substance?

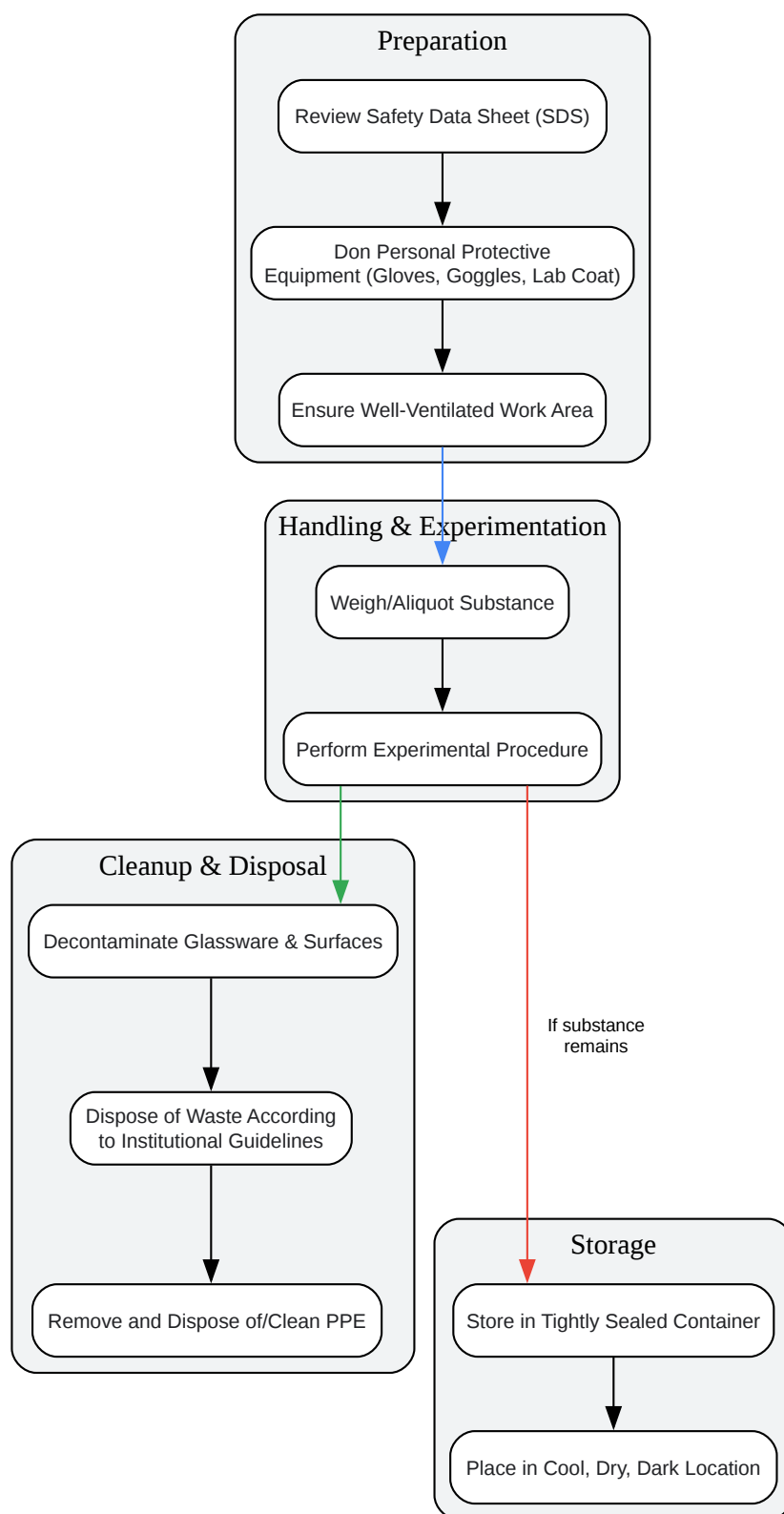
Detailed experimental protocols for specific research applications, such as its effects on signaling pathways or its use in drug development, are not readily available in the public scientific literature based on the performed searches. For specific applications, it is recommended to:

- Consult specialized chemical and toxicological databases.
- Contact the manufacturer or supplier for more detailed technical information.
- Review patents that may cite its use in specific formulations or processes.

## Safety and Hazard Summary

Hazard Classification	Description	Precautionary Statements
Skin Irritation	Causes skin irritation[5].	Wash skin thoroughly after handling. Wear protective gloves[5][7].
Skin Sensitization	May cause an allergic skin reaction[5].	Avoid breathing vapors. Contaminated work clothing should not be allowed out of the workplace. If skin irritation or rash occurs, get medical advice[5][7].
Aquatic Hazard	Harmful to aquatic life with long-lasting effects[5].	Avoid release to the environment. Dispose of contents/container in accordance with local regulations[5].

## General Laboratory Workflow for Handling Liquidambar Styraciflua Balsam Extract



[Click to download full resolution via product page](#)

Caption: General workflow for safe handling of chemical substances in a laboratory setting.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. liquidambar styraciflua balsam extract, 94891-28-8 [thegoodscentcompany.com]
- 2. ventos.com [ventos.com]
- 3. ec.europa.eu [ec.europa.eu]
- 4. Storax balsam - Wikipedia [en.wikipedia.org]
- 5. directpcw.com [directpcw.com]
- 6. styrax gum (liquidambar styraciflua), 8046-19-3 [thegoodscentcompany.com]
- 7. styrax oil (liquidambar styraciflua), 8024-01-9 [perflavory.com]
- To cite this document: BenchChem. [Technical Support Center: Liquidambar Styraciflua Balsam Extract (Einecs 299-589-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15196980#troubleshooting-guide-for-einecs-299-589-7-experiments]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)